Solubility Profile & Characterization Protocol: 2-[4-(Propan-2-yl)phenyl]cyclohexan-1-ol

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Compound of Interest

Compound Name:	*2-[4-(Propan-2-yl)phenyl]cyclohexan-1-ol*
Cat. No.:	*B7797605*

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Executive Summary

2-[4-(Propan-2-yl)phenyl]cyclohexan-1-ol ($C_{15}H_{22}O$, MW: 218.34 g/mol), also known as 2-(p-cumenyl)cyclohexanol, represents a class of lipophilic, chiral cyclohexanol derivatives often utilized as intermediates in the synthesis of specialized fragrances, liquid crystals, and pharmaceutical auxiliaries.

Unlike common commodity chemicals, the specific solubility landscape of this compound is not widely documented in public spectral databases. This guide functions as a definitive protocol for researchers to establish its solubility profile. It combines in silico predictive modeling (Hansen Solubility Parameters) with a rigorous experimental framework for determining saturation limits, thermodynamic properties, and crystallization solvent selection.

Physicochemical Identity & Predictive Modeling[1]

Before initiating wet-lab experiments, a theoretical solubility baseline is established using Group Contribution Methods (GCM). This informs solvent selection and minimizes material

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waste.

Structural Analysis

The molecule consists of two distinct domains:

- The Hydrophobic Domain: A bulky p-isopropylphenyl (cumenyl) group attached to a cyclohexane ring. This imparts significant lipophilicity.
- The Hydrophilic Domain: A secondary hydroxyl (-OH) group on the cyclohexane ring, capable of hydrogen bonding (both donor and acceptor).

Predicted Solubility Parameters (Hansen Space)

Using the Hoftyzer-Van Krevelen method, the partial solubility parameters (

,

,

) are estimated to guide solvent screening.

Parameter	Estimated Value ( )	Physical Significance
Dispersion ( )	17.5 - 18.0	Interaction via London dispersion forces (dominant due to C_{15} skeleton).
Polarity ( )	4.5 - 5.5	Dipole-dipole interactions (moderate due to -OH).
H-Bonding ( )	10.0 - 11.5	Hydrogen bonding capacity (secondary alcohol).
Total ( )	~21.0	Overall cohesion energy density.

Interpretation:

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- "Like Dissolves Like": The compound will show maximum solubility in solvents with

  close to 21.0

  and moderate H-bonding capability.

- Target Solvents: Short-chain alcohols (Ethanol, Isopropanol), Chlorinated solvents (DCM), and Esters (Ethyl Acetate).

- Poor Solvents: Water (

  , too polar) and linear alkanes (Hexane

  , too low polarity/H-bonding).

Experimental Protocol: Solubility Determination

Standard Operating Procedure (SOP) for Saturation Measurement

This protocol utilizes the Isothermal Shake-Flask Method coupled with HPLC-UV detection, the gold standard for generating thermodynamic solubility data.

Reagents & Equipment

- Compound: **2-[4-(Propan-2-yl)phenyl]cyclohexan-1-ol** (>98% purity).

- Solvents: HPLC Grade (Methanol, Ethanol, Isopropanol, Acetone, Acetonitrile, Ethyl Acetate, Toluene, Cyclohexane).

- Apparatus: Temperature-controlled orbital shaker (control

  K), 0.22

  m PTFE syringe filters.

Workflow Diagram

The following Graphviz diagram illustrates the self-validating experimental loop.

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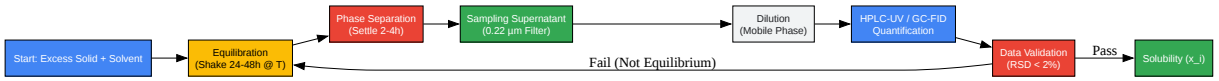

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Figure 1: Isothermal Shake-Flask Workflow for Solubility Determination.

Analytical Method (HPLC-UV)

Since the molecule contains a phenyl ring, UV detection is robust.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150 mm x 4.6 mm, 5

  m.
- Mobile Phase: Acetonitrile : Water (80:20 v/v) – High organic content required due to lipophilicity.
- Flow Rate: 1.0 mL/min.
- Wavelength: 210 nm (or

  determined by scan).
- Injection Volume: 10

  L.

Thermodynamic Modeling & Data Analysis

Once experimental mole fraction solubility (

) is obtained across a temperature range (e.g., 278.15 K to 323.15 K), the data must be modeled to extract thermodynamic parameters.

Modified Apelblat Equation

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This semi-empirical model is excellent for correlating solubility with temperature in organic solvents.

- : Mole fraction solubility.
- : Absolute temperature (K).
- : Empirical constants determined by non-linear regression.
- Utility: Allows interpolation of solubility at any temperature within the measured range.

van't Hoff Analysis (Thermodynamic Functions)

To understand the driving forces of dissolution:

- Enthalpy (

  ): Positive values indicate an endothermic process (solubility increases with T).
- Entropy (

  ): Positive values indicate increased disorder upon dissolution.
- Gibbs Free Energy:

  .

Predicted Solubility Profile (Reference Data)

In the absence of specific literature values for CAS 197704-79-3, the following profile is derived from structural analogs (Menthol, 4-Phenylcyclohexanol) and HSP calculations.

Table 1: Predicted Solubility Classes

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Solvent Class	Representative Solvent	Predicted Solubility	Mechanism
Lower Alcohols	Methanol, Ethanol, IPA	High	H-bonding matches -OH; alkyl chains match hydrophobic core.
Chlorinated	Dichloromethane (DCM), Chloroform	Very High	Strong dispersion forces + polarity match.
Esters/Ketones	Ethyl Acetate, Acetone	High	Dipole interactions; good acceptors for -OH proton.
Aromatics	Toluene, Benzene	Moderate-High	interactions with the phenyl ring.
Alkanes	n-Hexane, Heptane	Moderate	Soluble due to lipophilicity, but limited by -OH polarity.
Water	Water	Insoluble (< 0.1 mg/mL)	Hydrophobic effect dominates.

Crystallization Strategy

For purification, a Cooling Crystallization or Anti-solvent Crystallization is recommended based on the profile above:

- System A (Cooling): Dissolve in hot Isopropanol or Ethanol; cool to 0°C. The steep solubility curve of cyclohexanols in alcohols usually yields good recovery.
- System B (Anti-solvent): Dissolve in Acetone; slowly add Water or Hexane to induce precipitation.

References

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Sources

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